

Personal protective equipment for handling 4'-Ethylacetophenone

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Compound of Interest

Compound Name: 4'-Ethylacetophenone

Cat. No.: B057664

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Essential Safety and Handling Guide for 4'-Ethylacetophenone

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **4'-Ethylacetophenone** (CAS No. 937-30-4) in a laboratory setting. Adherence to these guidelines is crucial for ensuring the safety of all personnel.

Hazard Identification and Immediate Precautions

4'-Ethylacetophenone is classified as a combustible liquid.^{[1][2]} It may cause irritation to the eyes, skin, and respiratory tract.^[3] Symptoms of overexposure can include headache, dizziness, tiredness, nausea, and vomiting.^[4] It is crucial to keep this chemical away from heat, sparks, open flames, and hot surfaces.^{[1][4]}

Personal Protective Equipment (PPE)

Proper PPE is the first line of defense against chemical exposure. The following equipment is mandatory when handling **4'-Ethylacetophenone**:

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or eyeglasses compliant with OSHA's 29 CFR 1910.133 or European Standard EN166.[1]	Protects against splashes and vapors that can cause eye irritation.
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[1][3] For ketones, consider Butyl or natural rubber gloves.[5]	Prevents direct contact which can lead to skin irritation.[3]
Respiratory Protection	Generally not required under normal use with adequate ventilation.[1] If ventilation is inadequate or if mist/vapors are generated, use an approved respirator.	Protects against inhalation of vapors which may cause respiratory tract irritation.[3]

Operational Handling and Storage Protocol

Handling:

- Always work in a well-ventilated area, such as a chemical fume hood, to minimize inhalation exposure.[1]
- Avoid direct contact with skin and eyes.[1] Do not breathe in mist, vapors, or spray.[1][6]
- Keep the chemical away from ignition sources as it is a combustible liquid.[1][4]
- Take precautionary measures against static discharge.[1]

Storage:

- Store in a cool, dry, and well-ventilated area.[1][4][7]
- Keep containers tightly closed to prevent leakage and contamination.[1][4]

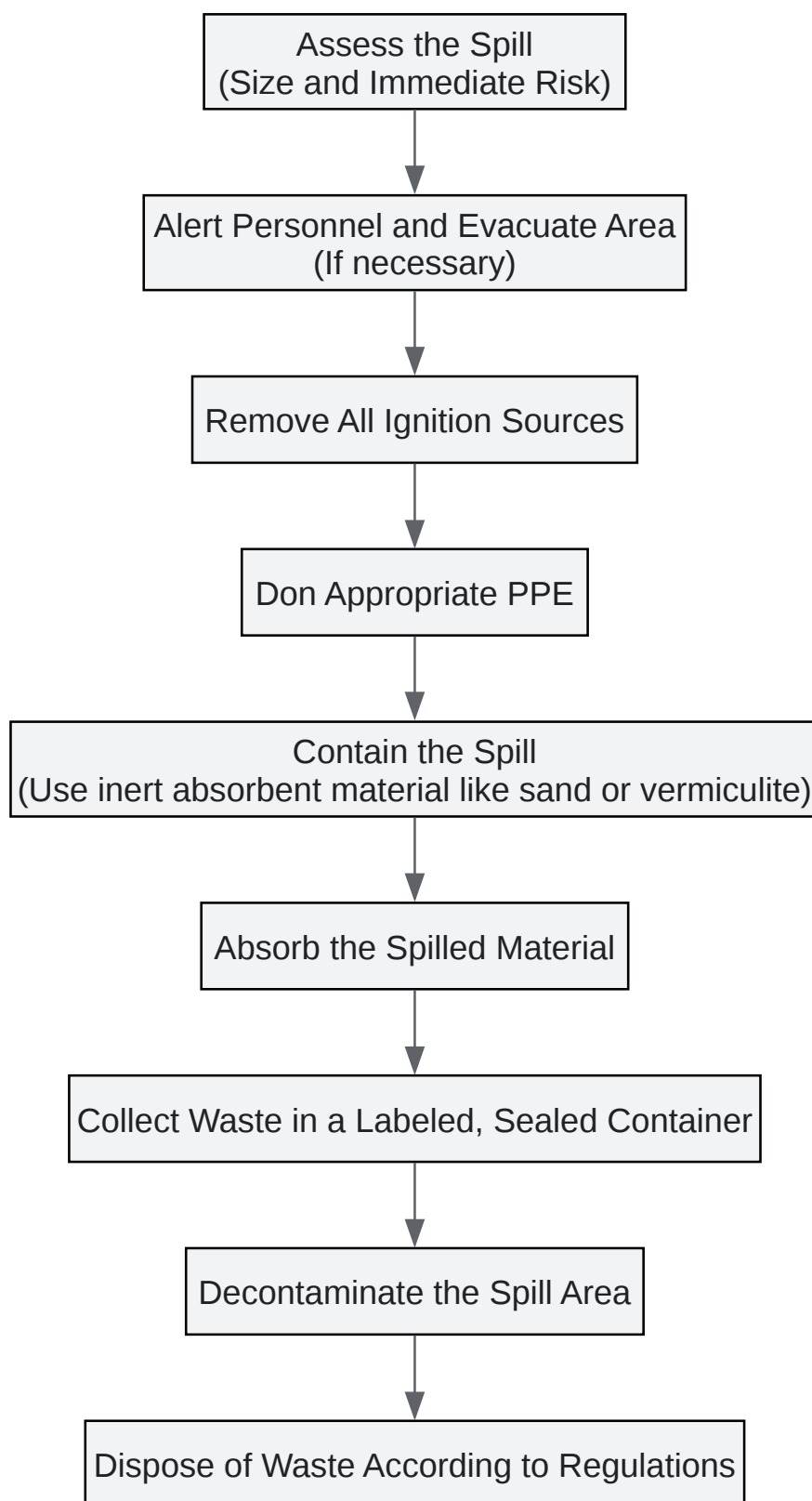
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[\[1\]](#)
[\[4\]](#)

Emergency Procedures

First-Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.[\[1\]](#)[\[4\]](#)
- Skin Contact: Remove all contaminated clothing and shoes. Wash the affected area immediately with soap and plenty of water. Get medical attention if irritation develops.[\[1\]](#)[\[4\]](#)
- Ingestion: Clean the mouth with water. Do not induce vomiting. Seek immediate medical attention.[\[1\]](#)[\[4\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.[\[3\]](#)[\[4\]](#)

Accidental Release and Spill Containment: In the event of a spill, follow this workflow:



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Caption: Workflow for handling a chemical spill of **4'-Ethylacetophenone**.

Spill Cleanup Protocol:

- Remove Ignition Sources: Immediately eliminate all sources of ignition from the area.[\[1\]](#)
- Ventilate: Ensure the area is well-ventilated.
- Containment: Use an inert absorbent material such as sand, silica gel, or sawdust to soak up the spill.[\[1\]](#)
- Collection: Place the absorbed material into a suitable, closed, and labeled container for disposal.[\[1\]](#)
- Decontamination: Clean the spill area thoroughly.

Disposal Plan

Chemical waste must be managed to prevent environmental contamination and to comply with regulations.

- Waste Classification: Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.[\[1\]](#)
- Disposal Method: Dispose of the contents and the container at an approved waste disposal facility.[\[1\]](#)[\[2\]](#) Do not dispose of the chemical into drains.[\[1\]](#)
- Regulatory Compliance: Adhere to all local, regional, and national regulations for hazardous waste disposal.[\[1\]](#)

Quantitative Data Summary

The following table provides key quantitative data for **4'-Ethylacetophenone** for easy reference.

Property	Value
CAS Number	937-30-4[1]
Molecular Formula	C ₁₀ H ₁₂ O[8][9]
Molecular Weight	148.20 g/mol [10]
Appearance	Clear, colorless to pale yellow liquid[1][8][9]
Boiling Point	125 °C / 257 °F[1]
Melting Point	-20.6 °C / -5.1 °F[1]
Flash Point	91 °C / 195.8 °F (closed cup)[11]
Density	0.993 g/mL at 25 °C
Solubility	Not miscible or difficult to mix in water. Soluble in alcohol.[7][9]

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References

- 1. fishersci.com [fishersci.com]
- 2. 4'-Ethylacetophenone | 937-30-4 | TCI AMERICA [tcichemicals.com]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 4. WERCS Studio - Application Error [assets.thermofisher.com]
- 5. ehs.utk.edu [ehs.utk.edu]
- 6. echemi.com [echemi.com]
- 7. CAS 937-30-4: 4'-Ethylacetophenone | CymitQuimica [cymitquimica.com]
- 8. lookchem.com [lookchem.com]
- 9. 4'-Ethylacetophenone | C₁₀H₁₂O | CID 13642 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 10. CAS Common Chemistry [commonchemistry.cas.org]
- 11. 4-Ethylacetophenone | 937-30-4 [chemicalbook.com]
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